

Personal protective equipment for handling 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

Cat. No.: B1201981

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Essential Safety and Handling Guide for 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** (CAS No: 25015-91-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-1-(2,5-dihydroxyphenyl)ethanone is a chemical compound that requires careful handling due to its potential hazards. Based on data from similar bromo- and chloro-substituted hydroxyphenyl ethanones, this compound is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, appropriate personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves should be worn. [2] Gloves must be inspected before use and disposed of properly after handling.[3]
Eye and Face Protection	Safety glasses and face shield	Safety glasses meeting ANSI Z.87.1 standards are required. A face shield should be worn over safety glasses when there is a risk of splashing.[4]
Skin and Body Protection	Laboratory coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned to cover as much skin as possible.[4]
Respiratory Protection	Respirator	Handling should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation of dust or vapors.[5][6] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[4]
Footwear	Closed-toe shoes	Shoes that cover the entire foot are required.[4]

Operational Plan for Safe Handling

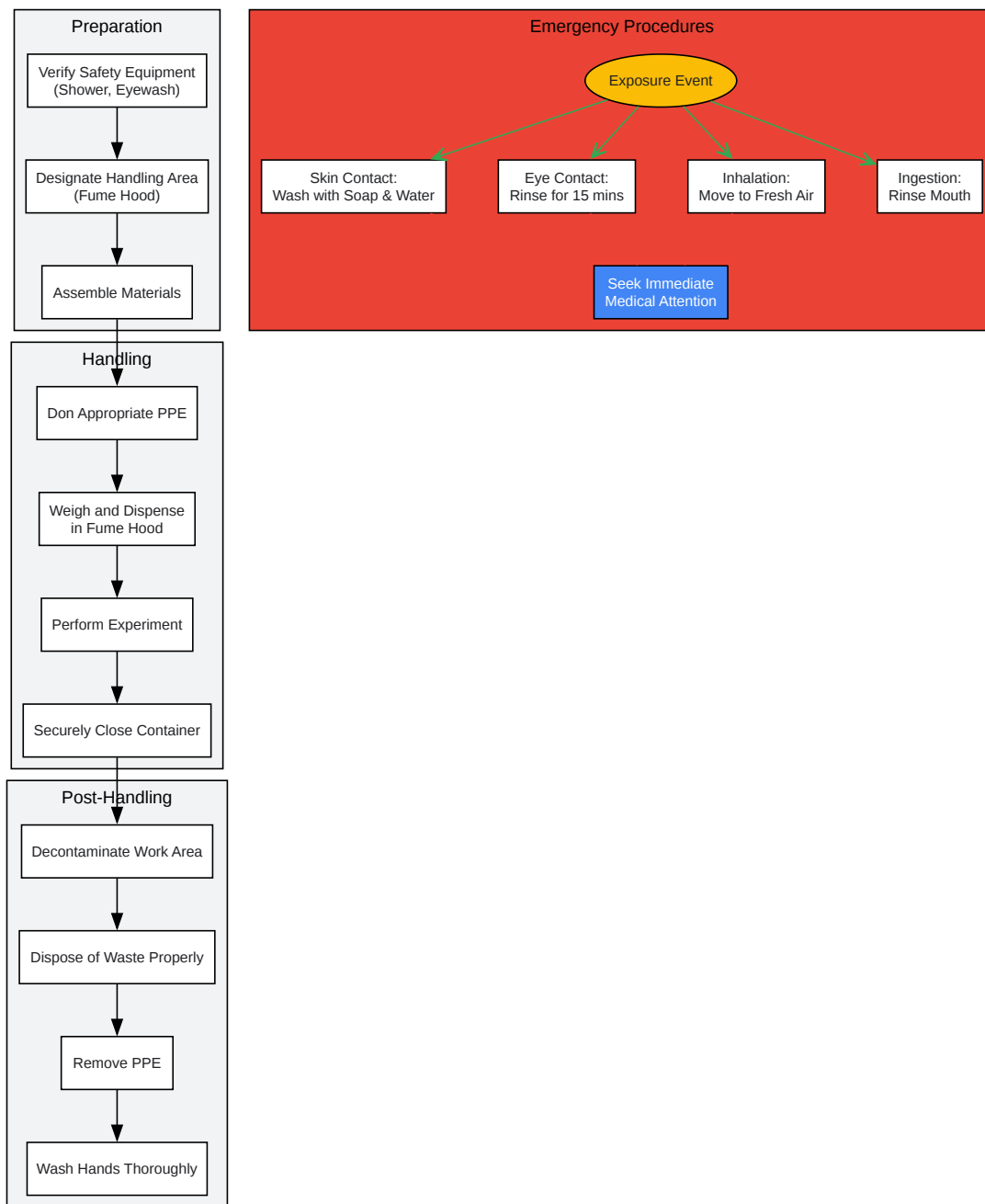
Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

Experimental Workflow:

- Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[5\]](#)
- Designate a specific area for handling the compound, preferably within a chemical fume hood.[\[5\]](#)
- Assemble all necessary equipment and reagents before commencing work.
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
 - Do not breathe in dust, fumes, or vapors.[\[1\]](#)[\[5\]](#)
 - Wash hands thoroughly after handling the compound.[\[1\]](#)
 - Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- In Case of Exposure:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[\[1\]](#)[\[6\]](#) Seek medical attention if irritation occurs.[\[1\]](#)
 - Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[\[1\]](#)[\[5\]](#) Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration.[\[5\]](#)[\[7\]](#) Seek immediate medical attention.[\[7\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[5\]](#)[\[7\]](#)

Safe Handling Workflow for 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

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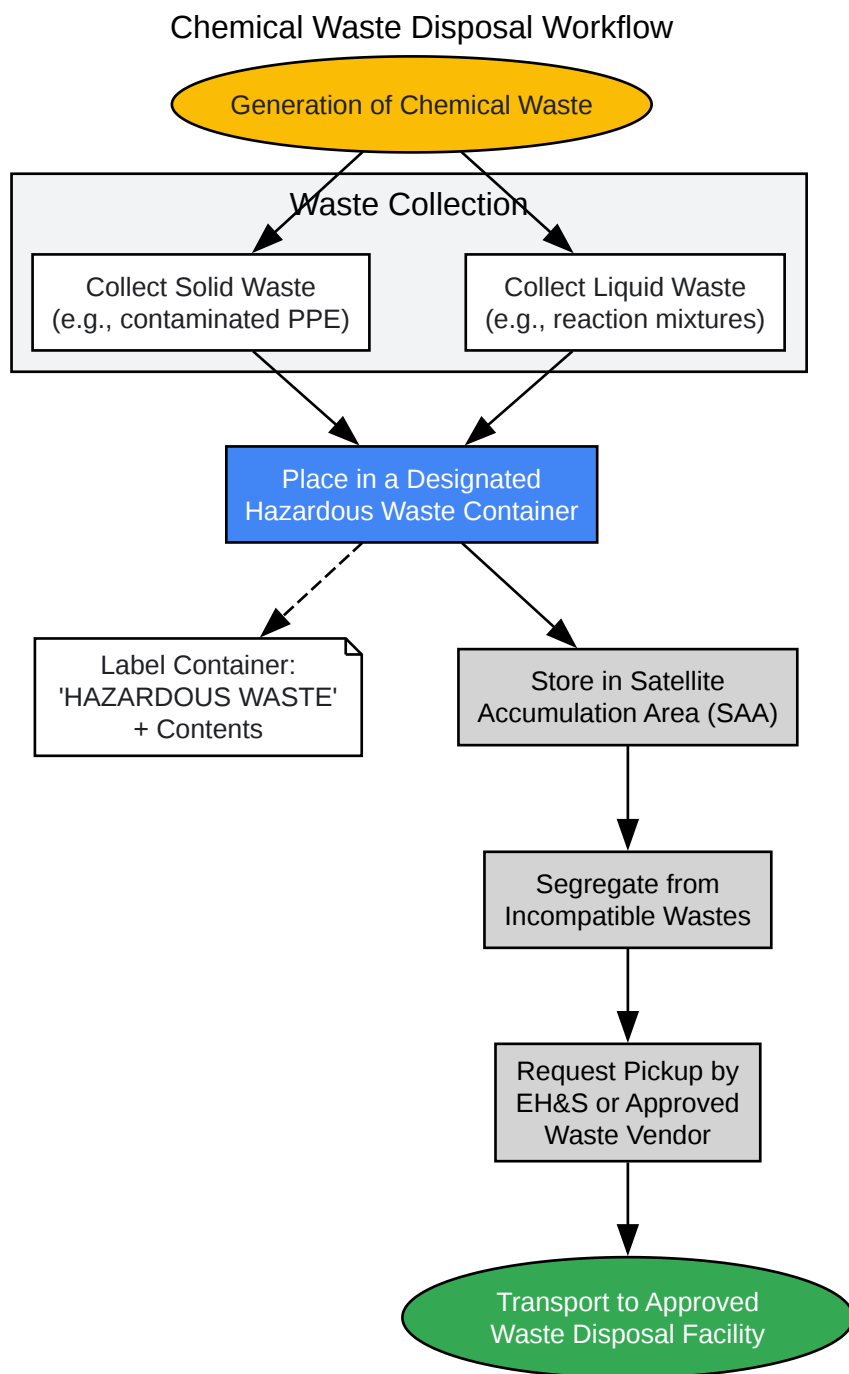
Caption: Workflow for the safe handling of **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone**.

Disposal Plan

Proper disposal of **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol:

- Waste Collection:
 - Collect all waste materials, including unused product, contaminated PPE, and cleaning materials, in a designated and clearly labeled hazardous waste container.[\[8\]](#)
 - The container must be in good condition, compatible with the chemical waste, and kept tightly closed except when adding waste.[\[8\]](#)
- Labeling:
 - Label the hazardous waste container with the words "HAZARDOUS WASTE" and list all contents, including the full chemical name and approximate quantities.[\[8\]](#)
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of the laboratory personnel.[\[8\]](#)
 - Ensure that incompatible waste streams are segregated.[\[8\]](#)
- Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)[\[5\]](#)
 - Follow all federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.[\[1\]](#)[\[5\]](#)
 - Do not dispose of the chemical down the drain or into the soil.[\[1\]](#)



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Caption: Step-by-step process for the disposal of chemical waste.

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